

Crystal Structure Characterization of Phenyl 2-Isopropoxybenzoate: A Comparative Guide

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Compound of Interest

Compound Name: Phenyl 2-propan-2-yloxybenzoate

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Executive Summary

This guide provides a comprehensive protocol for the structural characterization of Phenyl 2-isopropoxybenzoate (PIB), a sterically significant derivative of phenyl benzoate. As a key intermediate in the synthesis of liquid crystals and potential pharmaceutical agents, understanding its solid-state conformation is critical.

This document compares the structural properties of PIB against two established benchmarks:

- Phenyl 2-methoxybenzoate (PMB): The direct homolog with less steric bulk.
- Phenyl Benzoate (PB): The unsubstituted parent compound.[\[1\]](#)

By analyzing the impact of the bulky ortho-isopropoxy group on torsion angles and crystal packing, researchers can predict solubility profiles, bioavailability, and mesogenic behavior.

Compound Profile & Synthesis Strategy

Target Molecule: Phenyl 2-isopropoxybenzoate

- Formula: $C_{16}H_{16}O_3$

- **Key Feature:** The ortho-isopropoxy group introduces significant steric hindrance, forcing the benzoate moiety to twist out of planarity with the phenyl ring. This disruption is a critical determinant of its physicochemical properties.

Synthesis Protocol (Schotten-Baumann Acylation)

To obtain high-purity crystals suitable for X-ray diffraction (XRD), a robust synthesis is required.

- **Reagents:** 2-Isopropoxybenzoyl chloride (1.0 eq), Phenol (1.0 eq), Triethylamine (1.2 eq), DCM (Solvent).
- **Procedure:**
 - Dissolve phenol and triethylamine in dry dichloromethane (DCM) at 0°C.
 - Add 2-isopropoxybenzoyl chloride dropwise under nitrogen atmosphere.
 - Stir at room temperature for 4 hours.
 - Wash with 1M HCl, saturated NaHCO₃, and brine.
 - Dry over MgSO₄ and concentrate in vacuo.
- **Purification:** Recrystallize from hot ethanol/hexane (1:1) to yield colorless prisms.

Characterization Protocol (Step-by-Step)

This section details the self-validating workflow for determining the crystal structure.

Single Crystal Growth (The Critical Step)

The quality of the dataset depends entirely on crystal quality. The bulky isopropoxy group often inhibits facile packing, requiring slower growth rates.

- **Method:** Slow Evaporation at Controlled Temperature.
- **Solvent System:** Diethyl ether / n-Pentane (1:3 ratio).
- **Protocol:**

- Dissolve 20 mg of purified PIB in 2 mL of diethyl ether.
- Filter the solution through a 0.45 μm PTFE syringe filter into a narrow vial.
- Carefully layer 6 mL of n-pentane on top.
- Seal with Parafilm, poke 3 small holes, and store at 4°C in a vibration-free zone.
- Validation: Harvest crystals when they reach 0.2–0.4 mm dimensions with sharp edges.

X-Ray Data Collection & Refinement

- Instrument: Bruker D8 QUEST or Rigaku XtaLAB (Mo $K\alpha$ radiation, $\lambda = 0.71073 \text{ \AA}$).
- Temperature: 100 K (Essential to reduce thermal motion of the flexible isopropyl tail).
- Strategy:
 - Collect a full sphere of data (redundancy > 4.0) to ensure accurate intensity statistics.
 - Resolution: 0.80 $\text{\AA}$ or better.
- Refinement:
 - Use SHELXT for structure solution (Intrinsic Phasing).
 - Use SHELXL for least-squares refinement.
 - Check: Verify the disorder of the isopropyl group. If the terminal methyl groups show high thermal ellipsoids, model them with split positions (part 1/part 2).

Comparative Structural Analysis

This section benchmarks the expected properties of PIB against its known analogs.

Comparative Data Table

Feature	Target: Phenyl 2-isopropoxybenzoate (PIB)	Analog 1: Phenyl 2-methoxybenzoate (PMB)	Analog 2: Phenyl Benzoate (PB)
Steric Bulk	High (Isopropyl group)	Medium (Methoxy group)	Low (Hydrogen)
Torsion Angle (θ)	Predicted: $60^\circ - 80^\circ$	Experimental: $\sim 51^\circ$ [1]	Experimental: $\sim 59^\circ$ [2]
Crystal Packing	Likely disordered; lower density due to inefficient packing of branched tail.	Efficient packing; planar stacking possible.	Herringbone packing; high density.
Melting Point	Lower ($< 50^\circ\text{C}$) (Predicted)	$58-60^\circ\text{C}$	$68-70^\circ\text{C}$
Space Group	$P2_1/c$ or $P-1$ (Predicted)	$P2_1/c$	$P2_1/c$
Key Interaction	Weak C-H $\cdots$ O; Steric repulsion dominates.	C-H $\cdots$ O Hydrogen bonds.[1]	π - π Stacking.

Discussion of Structural Drivers

- The "Twist" Effect:
 - In Phenyl Benzoate (PB), the ester group is twisted relative to the phenyl rings to minimize repulsion between the carbonyl oxygen and the ortho-hydrogens.
 - In PMB, the ortho-methoxy group introduces an electrostatic interaction (O $\cdots$ O repulsion) and steric bulk, locking the conformation.
 - In PIB, the isopropyl group is significantly larger. To accommodate the two methyl groups of the isopropyl tail, the benzoate ring must rotate further out of plane. Expect a torsion angle $>60^\circ$, which disrupts planarity and reduces the compound's ability to form stable π - π stacks.
- Lattice Energy & Solubility:

- The disruption of planar packing in PIB leads to lower lattice energy. This correlates directly with higher solubility in lipophilic solvents compared to PB and PMB, making PIB a superior candidate for liquid formulations or lipid-based drug delivery systems.

Visualization of Characterization Workflow

The following diagram illustrates the logical flow from synthesis to structural validation, highlighting the critical decision points.



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Caption: Workflow for the structural characterization of phenyl 2-isopropoxybenzoate, including a feedback loop for optimizing crystal quality if disorder is detected.

Experimental Validation: Thermal Analysis

To complement the crystal structure, thermal analysis is required to confirm phase purity and stability.

Differential Scanning Calorimetry (DSC)

- Objective: Determine the melting point and enthalpy of fusion ().
- Protocol:
 - Weigh 3–5 mg of crystalline PIB into a Tzero aluminum pan.
 - Equilibrate at 0°C.
 - Ramp at 10°C/min to 150°C under N₂ purge (50 mL/min).

- Expected Result: A sharp endothermic peak corresponding to melting. If the peak is broad, it indicates the presence of solvent inclusions or amorphous content (common with bulky isopropoxy derivatives).

References

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 - Note: The standard protocol for refinement methodology cited in the workflow.

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